

semicarbazide hydrochloride analytical grade vs industrial grade

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

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Comparison at a Glance

The table below summarizes the key differentiating factors between analytical and industrial-grade semicarbazide hydrochloride.

Feature	Analytical Grade (Reagent/Reference Material)	Industrial Grade (Inferred from Market Data)
Primary Application	Analytical research, reference standards, pharmaceutical impurity testing [1] [2] [3]	Agriculture (herbicide intermediate), chemical manufacturing [4]
Purity Specification	≥99.0% (Titration) [5]; "highest quality commercially available" [6]	95%, 98% (Common market purity types) [4]
Key Impurity Control	Controlled with strict documentation; purified via recrystallization (e.g., using halogenated hydrocarbons) [7]	Not specified for purity-driven industrial applications [4]
Required Documentation	Comprehensive Certificate of Analysis (CoA), detailed safety data sheets (MSDS) [8] [1]	Standard safety data sheets (MSDS); typically lacks analytical CoA [4]

Feature	Analytical Grade (Reagent/Reference Material)	Industrial Grade (Inferred from Market Data)
Primary User	Research, pharmaceutical QA/QC, and food safety laboratories [1] [2]	Large-scale chemical, agricultural, and manufacturing industries [4]
Packaging & Stability	Often light-sensitive; stored cool/dry (e.g., 2-8°C); hygroscopic [8] [1]	Standard chemical storage; stability linked to broader industrial needs [4]

Detailed Specifications and Experimental Context

For researchers, the technical details and methodologies surrounding the use of high-purity **semicarbazide hydrochloride** are crucial.

- **Quantitative Purity and Impurity Analysis:** A validated LC-DAD-UV method exists for determining **semicarbazide hydrochloride** as a synthesis-related impurity in drug substances like carbazochrome. This method involves derivatizing semicarbazide to create a UV-absorbing compound (naphthalene-2-carbaldehyde semicarbazone) for accurate quantification, underscoring the need for high-purity reagents in pharmaceutical analysis [2].
- **Purification Methodology:** A patent details a recrystallization process using solvents containing halogenated hydrocarbons (like dichloromethane) to produce high-purity, high-yield semicarbazide compounds by removing specific impurities [7].

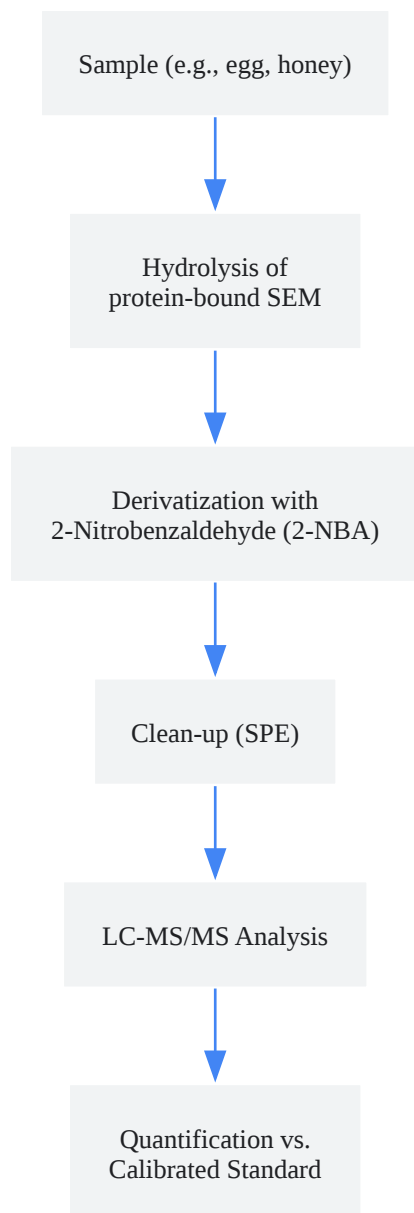
A Guide for Professionals: Selecting the Right Grade

Choosing the correct grade is critical for data integrity, regulatory compliance, and safety.

- **For Researchers and Scientists:** **Analytical Grade** is non-negotiable. Its traceable purity and comprehensive documentation are essential for developing and validating analytical methods [1] [3], synthesizing high-purity pharmaceuticals or Cookson-type reagents [7], and conducting toxicological studies [9] [2].
- **For Industrial Manufacturing:** **Industrial Grade** is suitable where high purity is not the primary driver, such as serving as an intermediate in the synthesis of herbicides or other bulk chemicals [4].

Practical Workflow for Analytical Use

For scientists employing **semicarbazide hydrochloride** in analytical methods, particularly in regulated environments, the following workflow is standard practice:



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This workflow highlights the critical role of a high-purity, well-calibrated **semicarbazide hydrochloride** standard to ensure accurate and defensible results at the sub- $\mu\text{g}/\text{kg}$ level [1] [3].

Decision-Making Factors

- **Verify Certificates of Analysis (CoA):** Always request the CoA for any analytical-grade material to confirm the lot-specific purity and stated uncertainty [6] [1].
- **Consider Stability:** Analytical-grade material is often hygroscopic and light-sensitive. Adhere to storage conditions specified on the CoA (e.g., 2-8°C, in the dark) to maintain stability and purity throughout its shelf life [8] [1].

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